

Technical Overview of Aschantin: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aschantin

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Prepared for: Researchers, Scientists, and Drug Development Professionals Subject: Core Molecular Data of **Aschantin**

This document provides a concise summary of the fundamental molecular characteristics of **Aschantin**, a tetrahydrofurofuran lignan recognized for its potential antioxidant and anti-inflammatory properties.^[1] The data herein is presented to support research and development activities.

Quantitative Molecular Data

The essential molecular identifiers for **Aschantin** have been determined and are summarized below. This data serves as a foundational reference for analytical and computational studies.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₄ O ₇	^[2] ^[3] ^[4]
Molecular Weight	400.42 g/mol	^[3]
Monoisotopic Mass	400.1522 Da	^[2] ^[4]

Experimental Protocols for Structural Determination

The determination of the molecular formula and weight of a compound like **Aschantin** relies on established analytical chemistry techniques. These methods provide the empirical data

necessary to confirm the compound's elemental composition and mass.

2.1 Mass Spectrometry (MS) Mass spectrometry is the primary technique for determining the molecular weight and formula of a compound.

- **Objective:** To accurately measure the mass-to-charge ratio (m/z) of the ionized compound and its fragments.
- **Methodology:**
 - **Ionization:** A sample of **Aschantin** is introduced into the mass spectrometer and ionized, often using techniques like Electrospray Ionization (ESI). ESI is suitable for polar molecules and is less likely to cause fragmentation, allowing for the observation of the molecular ion.
 - **Mass Analysis:** The ionized molecules are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight - TOF, or Orbitrap). The analyzer separates the ions based on their m/z ratio.
 - **Detection:** The separated ions are detected, and their abundance is recorded, generating a mass spectrum.
 - **Data Interpretation:** The peak corresponding to the intact molecule (molecular ion, such as $[M+H]^+$) provides the molecular weight. High-resolution mass spectrometry (HRMS) can provide mass accuracy to within a few parts per million (ppm), which allows for the unambiguous determination of the elemental formula ($C_{22}H_{24}O_7$) by distinguishing it from other combinations of atoms with the same nominal mass.

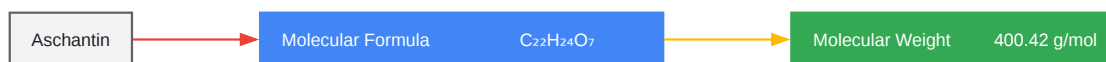
2.2 Elemental Analysis This technique provides the percentage composition of the elements (carbon, hydrogen, oxygen) in the compound, which is used to derive the empirical formula.

- **Objective:** To determine the relative proportions of each element in **Aschantin**.
- **Methodology:**
 - **Combustion:** A precisely weighed sample of **Aschantin** is combusted in a furnace with excess oxygen.

- Gas Separation: The combustion products (CO₂, H₂O, etc.) are passed through a series of columns that separate the different gases.
- Quantification: The amount of each gas is measured using detectors (e.g., thermal conductivity).
- Calculation: The mass of each element in the original sample is calculated from the masses of the combustion products. These values are used to determine the percentage composition and, subsequently, the simplest whole-number ratio of atoms (empirical formula). The molecular formula is then determined by comparing the empirical formula weight to the molecular weight obtained from mass spectrometry.

Visualization of Core Data Relationship

The following diagram illustrates the direct logical relationship between the compound and its fundamental molecular properties.



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Caption: Logical flow from compound identity to its molecular formula and weight.

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- 4. PubChemLite - Aschantin (C₂₂H₂₄O₇) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Overview of Aschantin: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080573#aschantin-molecular-formula-and-weight]

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